

4-Methylbenzyl isocyanate molecular weight and formula

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Compound of Interest

Compound Name: 4-Methylbenzyl isocyanate

Cat. No.: B1273037

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An In-depth Technical Guide to 4-Methylbenzyl Isocyanate

For researchers, scientists, and professionals in drug development, a thorough understanding of key chemical reagents is paramount. This guide provides core technical data and experimental context for **4-Methylbenzyl isocyanate**.

Core Properties of 4-Methylbenzyl Isocyanate

4-Methylbenzyl isocyanate is a chemical compound with the molecular formula C9H9NO.[\[1\]](#) [\[2\]](#) Its molecular weight is 147.17 g/mol .[\[1\]](#)[\[3\]](#)

Property	Value	Source(s)
Molecular Formula	C9H9NO	[1] [2] [3]
Molecular Weight	147.17 g/mol	[1] [3]
CAS Number	56651-57-1	[1] [2]

Experimental Protocols

Detailed methodologies for the synthesis and a common reaction of **4-Methylbenzyl isocyanate** are outlined below. These protocols are foundational for its application in further research and development.

Synthesis of 4-Methylbenzyl Isocyanate via the Curtius Rearrangement

A common method for the synthesis of isocyanates is the Curtius rearrangement of an acyl azide.

Materials:

- 4-Methylbenzoyl chloride
- Sodium azide
- Anhydrous toluene
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Heating mantle

Procedure:

- In a round-bottom flask, dissolve 4-methylbenzoyl chloride in anhydrous toluene.
- Add sodium azide portion-wise to the stirred solution at room temperature.
- After the addition is complete, heat the mixture to reflux. The acyl azide forms in situ and undergoes rearrangement to the isocyanate, with the evolution of nitrogen gas.
- Monitor the reaction by IR spectroscopy, looking for the disappearance of the acyl azide peak and the appearance of the strong isocyanate peak (around $2270-2250\text{ cm}^{-1}$).
- Once the reaction is complete, the toluene can be removed under reduced pressure to yield crude **4-Methylbenzyl isocyanate**, which can be purified by vacuum distillation.

Synthesis of a Urea Derivative from 4-Methylbenzyl Isocyanate

Isocyanates readily react with primary amines to form urea derivatives. This reaction is often used in the synthesis of bioactive molecules.

Materials:

- **4-Methylbenzyl isocyanate**
- A primary amine (e.g., aniline)
- Anhydrous diethyl ether
- Round-bottom flask
- Stirring apparatus

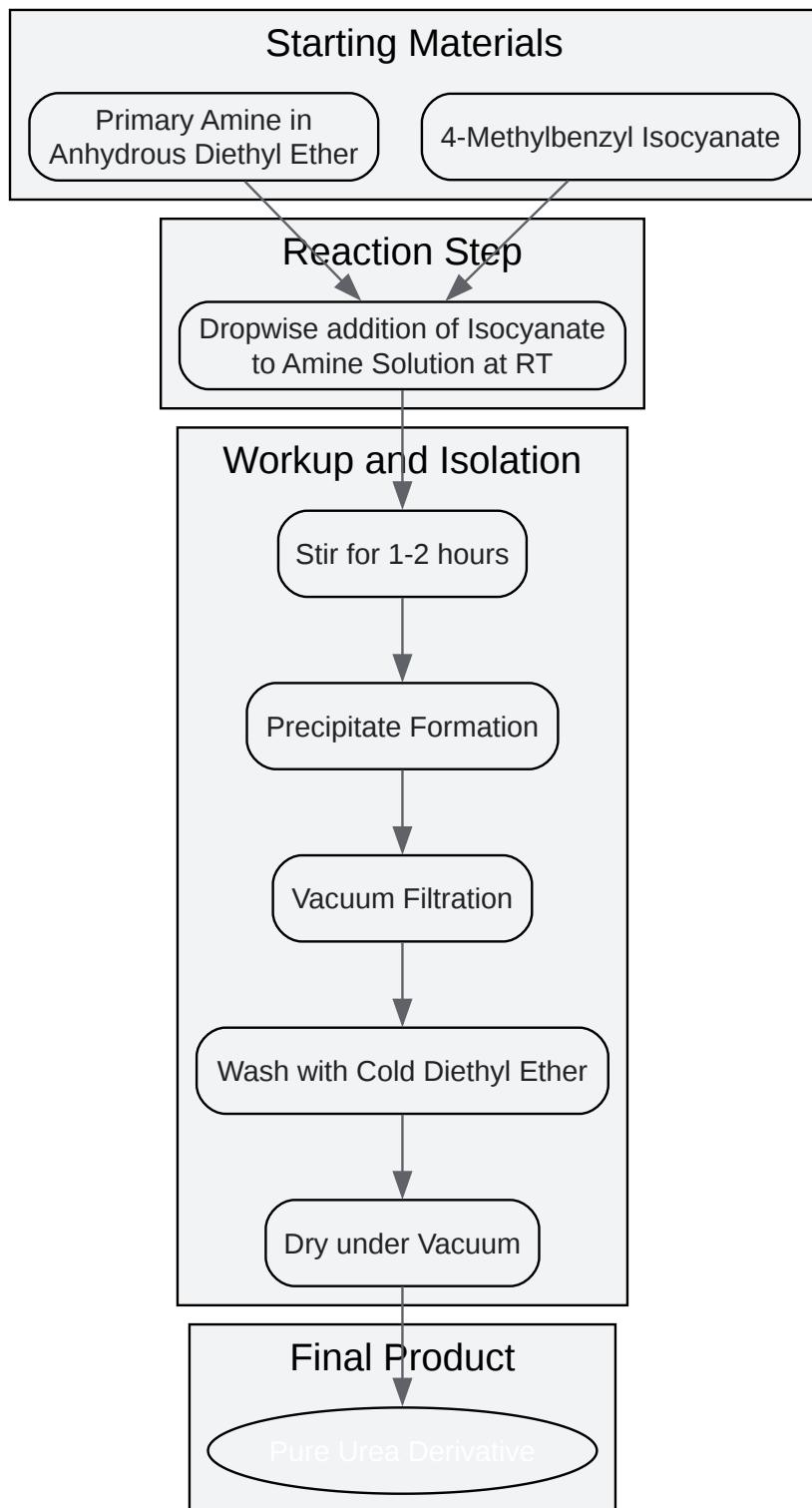
Procedure:

- Dissolve the primary amine in anhydrous diethyl ether in a round-bottom flask.
- Add **4-Methylbenzyl isocyanate** dropwise to the stirred solution at room temperature.
- A precipitate of the corresponding urea derivative will typically form upon addition.
- Continue stirring for 1-2 hours to ensure the reaction goes to completion.
- Collect the solid product by filtration, wash with a small amount of cold diethyl ether, and dry under vacuum.

Visualized Experimental Workflow: Synthesis of a Urea Derivative

The following diagram illustrates the logical flow of the experimental protocol for synthesizing a urea derivative from **4-Methylbenzyl isocyanate**.

Experimental Workflow: Urea Derivative Synthesis

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Caption: Workflow for the synthesis of a urea derivative.

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